

Sar405: Application Notes and Protocols for Cell Culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sar405

Cat. No.: B15604722

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sar405 is a potent and highly selective, ATP-competitive inhibitor of the class III phosphoinositide 3-kinase (PI3K), Vps34.[1][2] Vps34 plays a crucial role in the initiation of autophagy and in vesicle trafficking, specifically from late endosomes to lysosomes.[1][2][3] By inhibiting Vps34, **Sar405** effectively blocks autophagosome formation and disrupts lysosomal function, making it a valuable tool for studying these cellular processes.[2][3] These application notes provide detailed protocols for the use of **Sar405** in cell culture experiments to investigate its effects on autophagy and cell viability.

Mechanism of Action

Sar405 specifically targets the ATP-binding cleft of Vps34, showing high selectivity over other lipid and protein kinases, including class I and II PI3Ks and mTOR.[1][3][4] Inhibition of Vps34 by **Sar405** leads to a reduction in the production of phosphatidylinositol 3-phosphate (PtdIns3P), a key lipid second messenger required for the recruitment of autophagy-related proteins to the phagophore. This ultimately prevents the formation of autophagosomes.[2]

Furthermore, **Sar405** has been shown to disrupt the maturation of late endosomes into lysosomes, leading to their accumulation and swelling.[\[2\]](#)

Data Presentation

In Vitro Activity of Sar405

Parameter	Value	Cell Line/System	Reference
Vps34 IC50 (biochemical)	1.2 nM	Recombinant human Vps34	[1] [5]
Vps34 Kd	1.5 nM	Recombinant human Vps34	[1] [2]
GFP-FYVE cellular IC50	27 nM	GFP-FYVE-transfected HeLa cells	[3]
Autophagosome formation IC50 (starvation-induced)	419 nM	GFP-LC3 HeLa cells	[5] [3]
Autophagosome formation IC50 (mTOR inhibition-induced)	42 nM	GFP-LC3 H1299 cells (with AZD8055)	[5] [3]

Recommended Working Concentrations

Application	Concentration Range	Incubation Time	Cell Line Example	Reference
Autophagy Inhibition (GFP-LC3 puncta)	0.1 - 10 μ M	2 - 4 hours	GFP-LC3 HeLa, H1299	[1][6]
Western Blot (LC3-II conversion)	0.1 - 1 μ M	4 - 24 hours	HeLa, H1299, RKO	[3][7]
Cell Viability (MTT/WST-1)	15.6 - 500 nM	24 - 72 hours	A549	[8]
Immunofluorescence	1 μ M	3 hours	HeLa	[9]

Experimental Protocols

Preparation of Sar405 Stock Solution

Sar405 is typically supplied as a crystalline solid.[10]

- Reconstitution: Dissolve **Sar405** in sterile DMSO to create a stock solution of 10 mM.[11] Warming the tube at 37°C for 10 minutes and/or sonicating in an ultrasonic bath can aid in dissolution.[11]
- Storage: Store the DMSO stock solution in aliquots at -20°C for up to 3 months or at -80°C for up to 2 years.[12][13] Avoid repeated freeze-thaw cycles. For aqueous solutions, it is recommended to first dissolve **Sar405** in DMF and then dilute with the aqueous buffer of choice; however, aqueous solutions are not recommended for storage for more than one day.[10]

Cell Viability Assay (MTT Assay)

This protocol is adapted from standard MTT assay protocols and can be used to assess the cytotoxic effects of **Sar405**.

- Materials:

- Cells of interest
- Complete culture medium
- **Sar405** stock solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- 96-well plates
- Procedure:
 - Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 µL of complete culture medium.
 - Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator.
 - The next day, prepare serial dilutions of **Sar405** in complete culture medium.
 - Remove the medium from the wells and add 100 µL of the **Sar405** dilutions to the respective wells. Include a vehicle control (DMSO) and a no-treatment control.
 - Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours).
 - Add 10 µL of MTT solution to each well and incubate for 2-4 hours at 37°C, until purple formazan crystals are visible.[\[2\]](#)
 - Add 100 µL of solubilization solution to each well and mix thoroughly by pipetting up and down to dissolve the formazan crystals.
 - Read the absorbance at 570 nm using a microplate reader.

Western Blotting for LC3 Conversion

This protocol is designed to detect the conversion of LC3-I to LC3-II, a hallmark of autophagy.

- Materials:
 - Cells of interest
 - Complete culture medium
 - **Sar405** stock solution
 - Lysis buffer (e.g., RIPA buffer with protease inhibitors)
 - Protein assay kit (e.g., BCA)
 - SDS-PAGE gels
 - Transfer buffer
 - PVDF or nitrocellulose membranes
 - Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
 - Primary antibody against LC3
 - HRP-conjugated secondary antibody
 - Chemiluminescent substrate
- Procedure:
 - Seed cells in 6-well plates and grow to 70-80% confluency.
 - Treat cells with the desired concentrations of **Sar405** for the appropriate duration (e.g., 4-24 hours). Include appropriate controls.
 - Wash the cells with ice-cold PBS and lyse them in 100 µL of lysis buffer per well.[\[14\]](#)
 - Scrape the cells and transfer the lysate to a microcentrifuge tube.
 - Centrifuge the lysate at 12,000 rpm for 15 minutes at 4°C to pellet cellular debris.

- Determine the protein concentration of the supernatant using a protein assay.
- Prepare samples by mixing 20-30 µg of protein with Laemmli sample buffer and boil for 5 minutes.
- Load the samples onto an SDS-PAGE gel and perform electrophoresis.
- Transfer the proteins to a PVDF or nitrocellulose membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.^[6]
- Incubate the membrane with the primary anti-LC3 antibody overnight at 4°C.
- Wash the membrane three times with TBST for 5 minutes each.
- Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST for 5 minutes each.
- Develop the blot using a chemiluminescent substrate and visualize the bands using an imaging system.

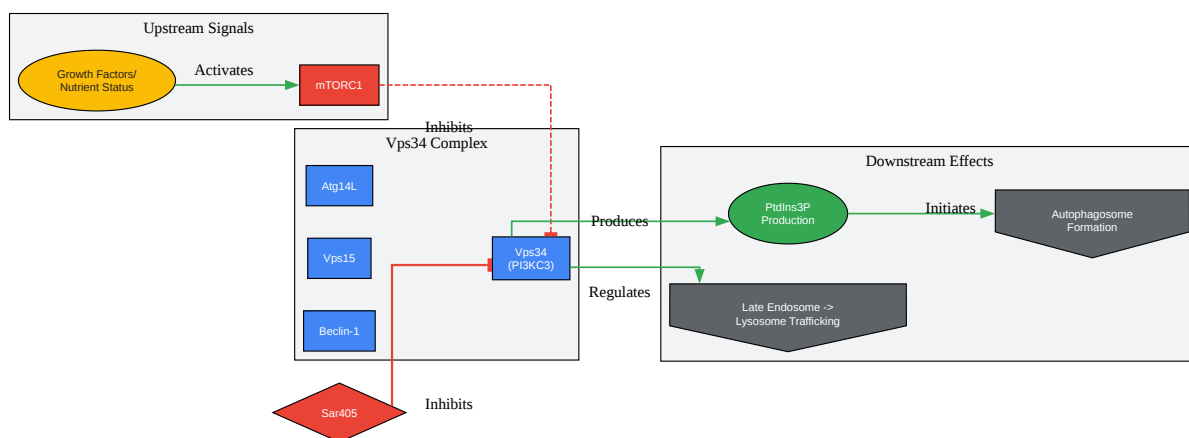
Immunofluorescence for GFP-LC3 Puncta

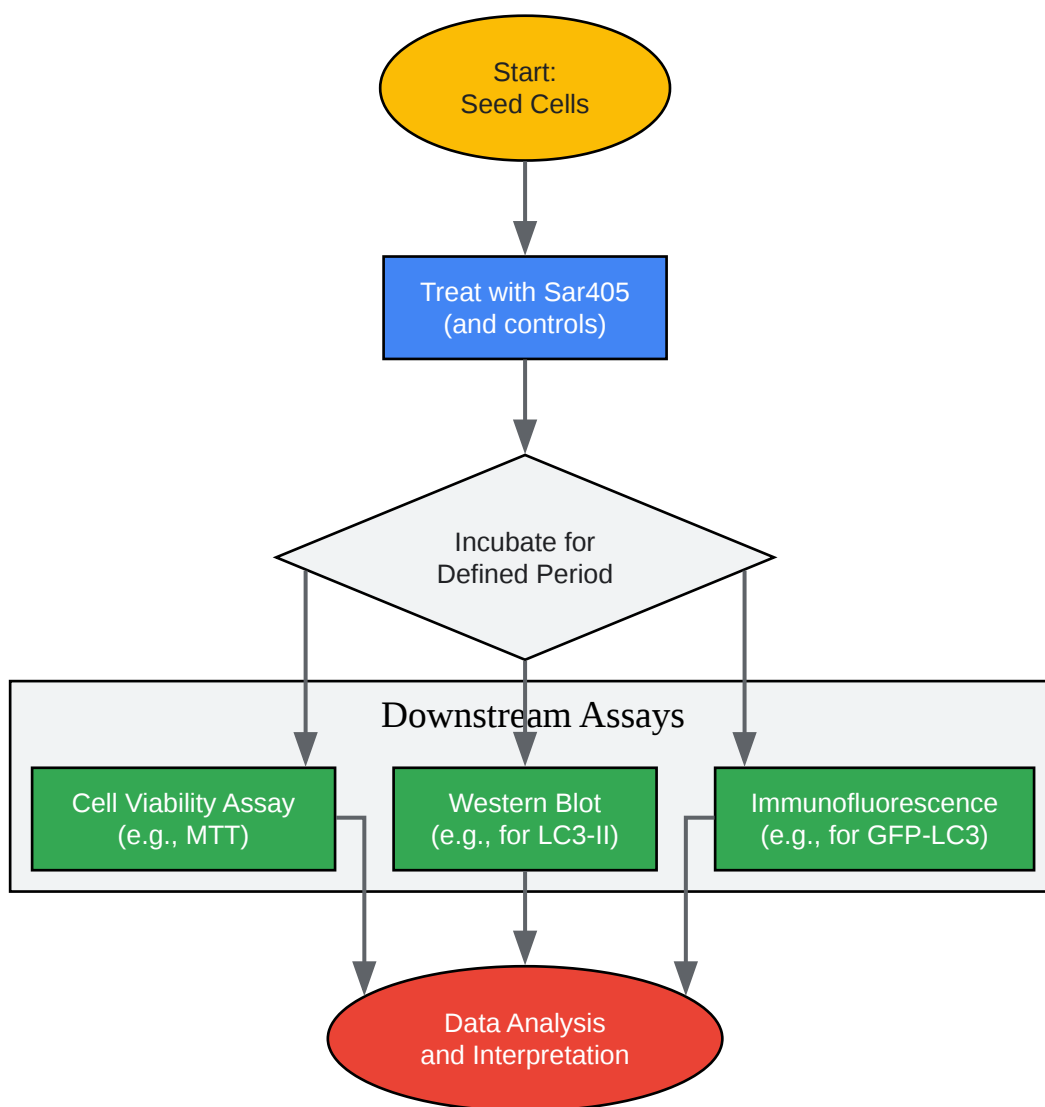
This protocol is for visualizing the formation of GFP-LC3 puncta, which represent autophagosomes.

- Materials:
 - Cells stably expressing GFP-LC3 (e.g., GFP-LC3 HeLa cells)
 - Complete culture medium
 - **Sar405** stock solution
 - Paraformaldehyde (4% in PBS)
 - Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)

- Blocking buffer (e.g., 1% BSA in PBS)
- Mounting medium with DAPI
- Coverslips
- Procedure:
 - Seed GFP-LC3 expressing cells on coverslips in a 24-well plate.
 - Allow the cells to adhere and grow overnight.
 - Treat the cells with **Sar405** at the desired concentration for the appropriate time (e.g., 2-4 hours). To induce autophagy, cells can be starved by incubating in Earle's Balanced Salt Solution (EBSS) for 2 hours prior to and during **Sar405** treatment.[\[1\]](#)
 - Wash the cells twice with PBS.
 - Fix the cells with 4% paraformaldehyde for 15 minutes at room temperature.[\[1\]](#)
 - Wash the cells three times with PBS for 5 minutes each.
 - Permeabilize the cells with permeabilization buffer for 10 minutes.
 - Wash the cells three times with PBS for 5 minutes each.
 - Block the cells with blocking buffer for 30-60 minutes.
 - Mount the coverslips onto microscope slides using mounting medium containing DAPI to stain the nuclei.
 - Visualize the GFP-LC3 puncta using a fluorescence microscope.

Mandatory Visualization





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Immunofluorescence Protocol for use on cultured cell lines (IF-IC) [protocols.io]
- 2. researchhub.com [researchhub.com]

- [3. MTT assay protocol | Abcam \[abcam.com\]](#)
- [4. merckmillipore.com \[merckmillipore.com\]](#)
- [5. creative-diagnostics.com \[creative-diagnostics.com\]](#)
- [6. docs.abcam.com \[docs.abcam.com\]](#)
- [7. sinobiological.com \[sinobiological.com\]](#)
- [8. texaschildrens.org \[texaschildrens.org\]](#)
- [9. arigobio.com \[arigobio.com\]](#)
- [10. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [11. apexbt.com \[apexbt.com\]](#)
- [12. VPS34 Inhibitor, SAR405 | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [13. medchemexpress.com \[medchemexpress.com\]](#)
- [14. Western Blot Procedure | Cell Signaling Technology \[cellsignal.com\]](#)
- To cite this document: BenchChem. [Sar405: Application Notes and Protocols for Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15604722/docs#sar405-application-notes-and-protocols-for-cell-culture\]](https://www.benchchem.com/product/b15604722/docs#sar405-application-notes-and-protocols-for-cell-culture)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)